

Application Notes and Protocols for miRNA Encapsulation using 16:0 DAP

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Compound of Interest

Compound Name: 16:0 DAP
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These application notes provide a comprehensive guide for the utilization of 1,2-dipalmitoyl-3-dimethylammonium-propane (**16:0 DAP**), a cationic lipid, for the encapsulation of microRNA (miRNA). The protocols outlined below detail the formulation of lipid nanoparticles (LNPs), characterization of these particles, and methods for in vitro and in vivo applications.

Introduction

MicroRNAs (miRNAs) are short, non-coding RNA molecules that play a crucial role in regulating gene expression.[1][2] Their therapeutic potential in various diseases, including cancer and immune disorders, is an area of intense research.[3][4] However, the effective delivery of miRNA to target cells in vivo is challenging due to their rapid degradation by nucleases and poor cellular uptake.[1][5] Encapsulation of miRNA within lipid nanoparticles (LNPs) offers a promising solution by protecting the nucleic acid from degradation and facilitating its entry into cells.[1][3][6]

16:0 DAP is a cationic lipid that is particularly effective for preparing miRNA-encapsulated liposomes.[7] Its pH-sensitive nature allows for controlled formulation and enhances the efficiency of miRNA delivery.[7] This document provides detailed protocols for using **16:0 DAP**

to formulate miRNA-LNPs, along with methods for their characterization and application in research settings.

Data Presentation

The following tables summarize typical quantitative data obtained during the formulation and characterization of miRNA-LNPs using cationic lipids similar to **16:0 DAP**. These values can serve as a benchmark for researchers developing their own formulations.

Table 1: Physicochemical Properties of miRNA-LNPs

Formulation Component	miRNA Encapsulated	Mean Diameter (nm)	Polydispersity Index (PDI)	Zeta Potential (mV)	Encapsulation Efficiency (%)	Reference
Cationic Lipid, Helper Lipid, Cholesterol, PEG-Lipid	miR-122 mimic	~100-150	< 0.2	+30 to +50	> 90	[8] [9]
Cationic Lipid, Neutral Lipid	miR-204-5p, miR-199b-5p	157.5 - 166.8	< 0.2	-18 to -28	High	[10]
DOTAP, Cholesterol	pre-miR-107	~150-200	Not Reported	Positive	Not Reported	[5]
Neutral Lipid Emulsion	miR-34a mimic	Not Reported	Not Reported	Not Reported	Efficient	[11]

Table 2: In Vitro Transfection Efficiency and Cellular Uptake

Cell Line	miRNA Delivered	LNP Formulation	Transfection Efficiency	Cellular Uptake	Reference
Hepatocellular Carcinoma (HCC) cells	miR-122 mimic	LNP-DP1 (DODMA-based)	>95% target gene downregulation	Preferential uptake by hepatocytes and tumor cells	[8] [9]
Melanoma cell lines (A375, M14)	miR-204-5p, miR-199b-5p	Cationic LNPs	Impaired cell proliferation and viability	Efficient uptake leading to biological effect	[10]
Human bone marrow stromal cells (bMSCs)	miRNA-145 mimic	LNP (composition not fully specified)	Successful delivery and transcription of reporter mRNA	Confirmed by confocal microscopy	[2]
Glioblastoma cell lines	miR-603	DOTAP/DOTMA/DC-CHOL	Higher delivery compared to commercial reagents	Efficient uptake	[11]

Experimental Protocols

Protocol 1: Formulation of 16:0 DAP-based Lipid Nanoparticles for miRNA Encapsulation

This protocol describes the preparation of miRNA-loaded LNPs using the ethanol injection method.

Materials:

- 1,2-dipalmitoyl-3-dimethylammonium-propane (**16:0 DAP**)

- Helper lipid (e.g., 1,2-dioleoyl-sn-glycero-3-phosphoethanolamine - DOPE or 1,2-dipalmitoyl-sn-glycero-3-phosphocholine - DPPC)[12][13]
- Cholesterol
- PEGylated lipid (e.g., DMG-PEG 2000)
- miRNA mimic or inhibitor
- Ethanol, anhydrous
- Nuclease-free water
- Citrate buffer (50 mM, pH 4.0)
- Phosphate-buffered saline (PBS), pH 7.4
- Microfluidic mixing device or magnetic stirrer

Procedure:

- Prepare Lipid Stock Solution:
 - Dissolve **16:0 DAP**, helper lipid, cholesterol, and PEGylated lipid in anhydrous ethanol at a desired molar ratio (e.g., 50:10:38.5:1.5). The final lipid concentration in ethanol should be between 10-25 mg/mL.
 - Vortex or sonicate briefly to ensure complete dissolution.
- Prepare miRNA Solution:
 - Dissolve the miRNA in 50 mM citrate buffer (pH 4.0) to a final concentration of 0.1-0.5 mg/mL.
- LNP Formulation:
 - Microfluidic Mixing (Recommended):
 - Set up the microfluidic mixing device according to the manufacturer's instructions.

- Load the lipid-ethanol solution into one syringe and the miRNA-citrate buffer solution into another.
- Set the flow rate ratio of the aqueous to alcoholic phase to 3:1.
- Initiate mixing to form the LNPs.
- Ethanol Injection (Alternative):
 - Place the miRNA-citrate buffer solution in a sterile beaker with a magnetic stir bar.
 - While stirring vigorously, rapidly inject the lipid-ethanol solution into the aqueous phase.
- Dialysis and Concentration:
 - Transfer the resulting LNP dispersion to a dialysis cassette (10 kDa MWCO).
 - Dialyze against PBS (pH 7.4) for at least 18 hours at 4°C, with at least three buffer changes, to remove ethanol and non-encapsulated miRNA.
 - If necessary, concentrate the LNPs using a centrifugal filter device (e.g., Amicon Ultra, 100 kDa MWCO).
- Sterilization and Storage:
 - Sterilize the final LNP formulation by passing it through a 0.22 µm syringe filter.
 - Store the LNPs at 4°C. For long-term storage, aliquots can be stored at -20°C or -80°C, but freeze-thaw cycles should be avoided.[\[14\]](#)[\[15\]](#)

Protocol 2: Characterization of miRNA-LNPs

1. Particle Size and Zeta Potential:

- Dilute an aliquot of the LNP suspension in nuclease-free water or PBS.
- Measure the hydrodynamic diameter (particle size) and polydispersity index (PDI) using Dynamic Light Scattering (DLS).

- Measure the surface charge (zeta potential) using Laser Doppler Velocimetry.

2. Encapsulation Efficiency:

- Encapsulation efficiency can be determined using a nucleic acid quantification assay, such as the RiboGreen assay.[8]
- Total miRNA: Lyse an aliquot of the LNP suspension with a detergent (e.g., 1% Triton X-100) to release the encapsulated miRNA. Measure the fluorescence of the RiboGreen dye upon binding to the total miRNA.
- Free miRNA: In a separate aliquot of intact LNPs, measure the fluorescence of the RiboGreen dye, which will only bind to the unencapsulated miRNA.
- Calculation:
 - Encapsulation Efficiency (%) = $[(\text{Total miRNA} - \text{Free miRNA}) / \text{Total miRNA}] \times 100$

3. miRNA Integrity:

- Extract the encapsulated miRNA from the LNPs using a suitable RNA extraction kit.
- Analyze the integrity of the extracted miRNA using gel electrophoresis (e.g., agarose or polyacrylamide gel).

Protocol 3: In Vitro Transfection of Cells with miRNA-LNPs

Materials:

- Cultured cells (e.g., cancer cell line, primary cells)
- Complete cell culture medium
- miRNA-LNP formulation
- Control LNPs (without miRNA)

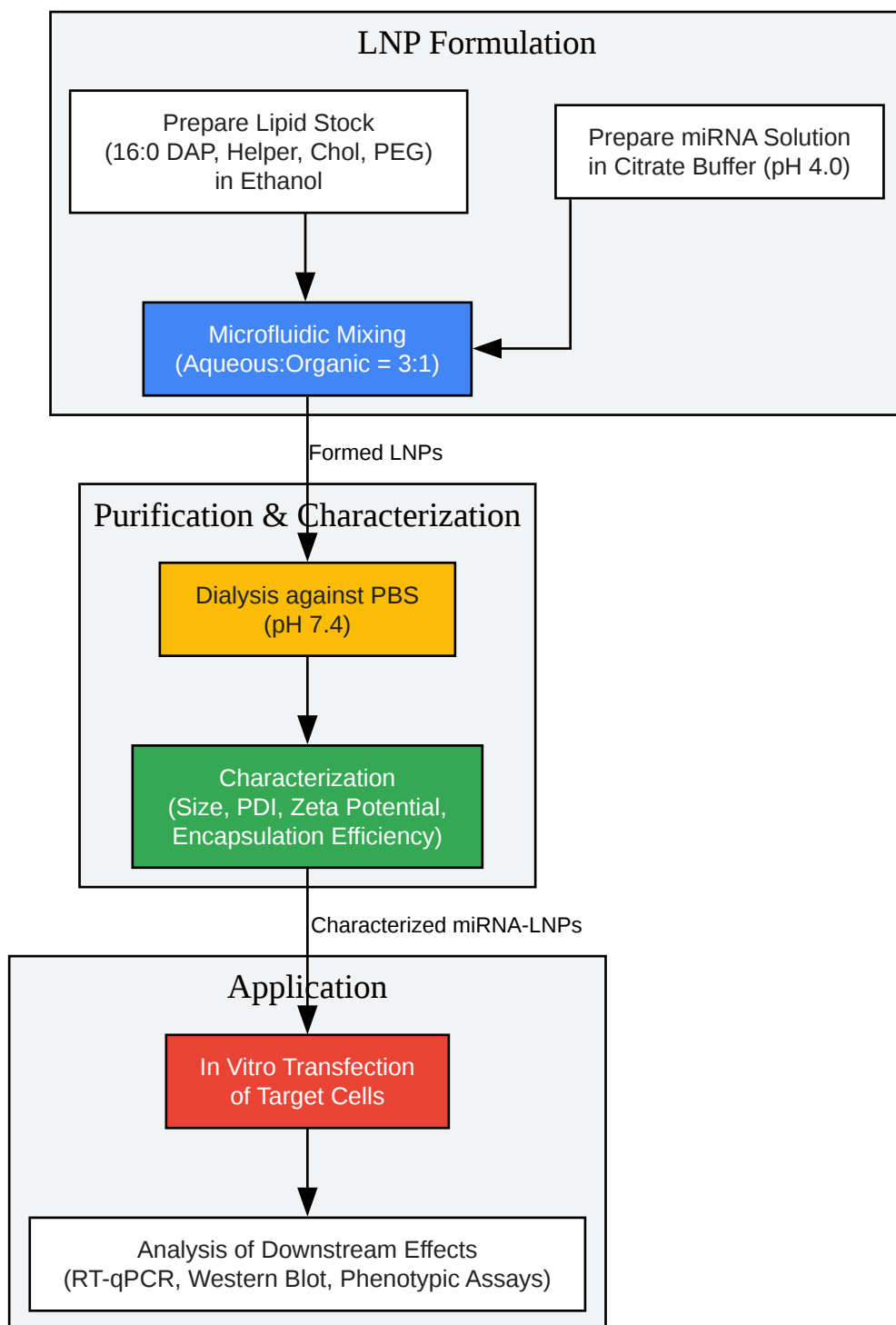
- 96-well or 24-well cell culture plates

Procedure:

- Cell Seeding:
 - Seed the cells in a multi-well plate at a density that will result in 70-80% confluency at the time of transfection.
 - Incubate the cells overnight under standard culture conditions (e.g., 37°C, 5% CO₂).
- Transfection:
 - On the day of transfection, remove the old medium from the cells.
 - Add fresh complete medium containing the desired concentration of miRNA-LNPs (e.g., 10-100 nM final miRNA concentration).
 - Include wells with control LNPs and untreated cells as controls.
 - Incubate the cells for 24-72 hours.
- Assessment of Transfection and Downstream Effects:
 - Cellular Uptake: To visualize uptake, fluorescently labeled miRNA can be encapsulated. Image the cells using fluorescence microscopy or quantify uptake using flow cytometry.[\[2\]](#)
 - Target Gene Expression: After the incubation period, lyse the cells and extract total RNA. Quantify the expression of the miRNA target gene using RT-qPCR.[\[16\]](#)[\[17\]](#)
 - Protein Expression: Perform a Western blot or ELISA to assess the protein levels of the miRNA target.
 - Phenotypic Assays: Conduct relevant functional assays such as cell viability (e.g., MTT assay), apoptosis (e.g., TUNEL assay), or migration assays, depending on the function of the delivered miRNA.

Visualizations

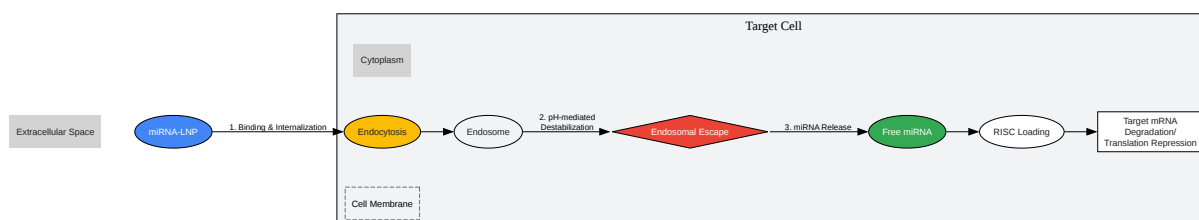
Experimental Workflow



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Caption: Workflow for miRNA-LNP formulation, characterization, and in vitro application.

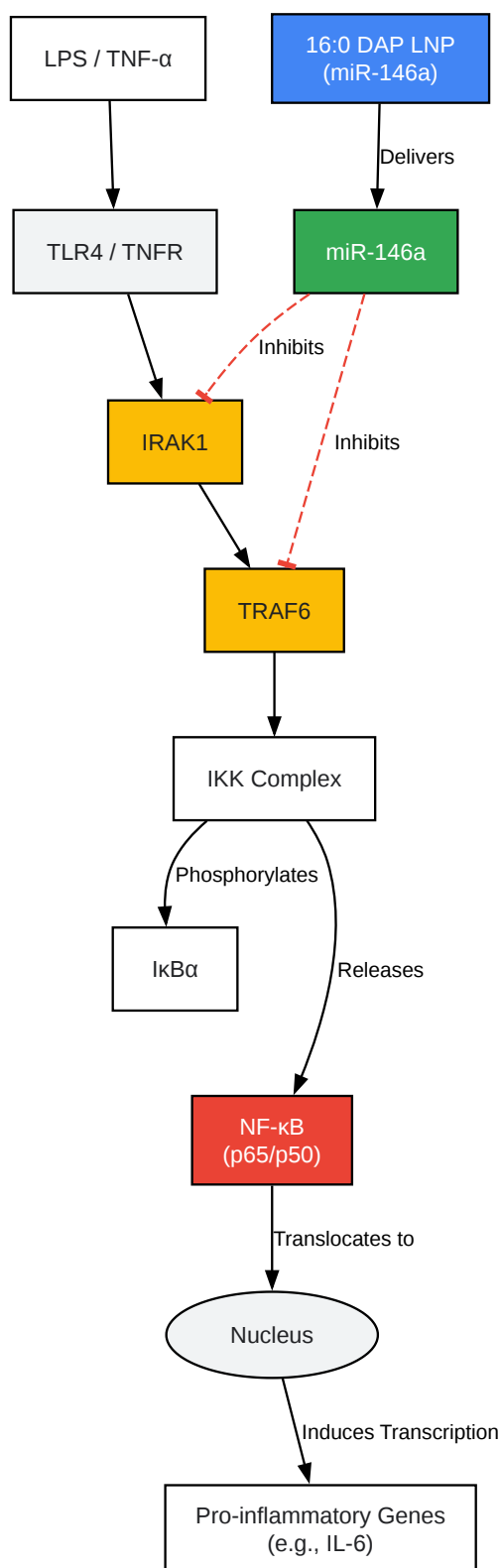
Cellular Uptake and miRNA Release



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Caption: Cellular uptake of miRNA-LNPs and subsequent miRNA release into the cytoplasm.

Example Signaling Pathway: NF- κ B Inhibition by miR-146a



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